

Technical Safety Guide: 1-(2-Methoxyphenyl)ethanol

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Compound of Interest

Compound Name: 1-(2-Methoxyphenyl)ethanol

CAS No.: 13513-82-1

Cat. No.: B080116

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Compound Identity & Physicochemical Profile

1-(2-Methoxyphenyl)ethanol is a secondary alcohol used primarily as an intermediate in the synthesis of enantiomerically pure pharmaceuticals and fine chemicals. Its structural features—an ortho-methoxy group and a chiral benzylic alcohol—dictate its reactivity and safety profile.

Parameter	Technical Specification
CAS Number	7417-18-7 (Racemic) / 108100-06-7 ((S)-isomer)
IUPAC Name	1-(2-Methoxyphenyl)ethanol
Synonyms	-Methyl-2-methoxybenzyl alcohol; 2-Methoxyphenethyl alcohol (ambiguous usage); 1-(2-Anisyl)ethanol
Molecular Formula	C
	H
	O
Molecular Weight	152.19 g/mol
Physical State	Colorless to pale yellow liquid (racemic) or low-melting solid
Boiling Point	133–135 °C at 10 mmHg
Flash Point	>110 °C (>230 °F) [Closed Cup]
Solubility	Soluble in alcohols, esters, DCM; sparingly soluble in water
Partition Coeff.[1][2][3][4] (LogP)	~1.56 (Lipophilic, potential for skin absorption)

Hazard Identification (GHS Classification)

While **1-(2-Methoxyphenyl)ethanol** is not classified as a "Category 1" acute toxin, it possesses significant irritant properties typical of benzylic alcohols.

GHS Label Elements[1][6]

- Signal Word:WARNING
- Hazard Pictograms:GHS07 (Exclamation Mark)

Hazard Statements

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]
- H227: Combustible liquid (if flash point is confirmed <93°C in specific grades; otherwise treated as combustible material).

Precautionary Statements (Selected)

- P261: Avoid breathing mist/vapors.
- P280: Wear protective gloves/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.

Toxicological Insights & Mechanism

The toxicological profile of **1-(2-Methoxyphenyl)ethanol** is largely inferred from its structural analogs (e.g., ortho-anisyl derivatives).

Acute Toxicity

- Oral/Dermal: No specific LD50 data is widely published for this specific isomer. It is structurally similar to 1-phenylethanol (Oral LD50 Rat: ~400 mg/kg), suggesting it should be handled as potentially harmful if swallowed.
- Inhalation: High vapor concentrations (heated process) may cause central nervous system (CNS) depression (dizziness, headache) due to the ether/alcohol functionality.

Local Effects

- Skin/Eye: The lipophilic nature allows the compound to penetrate the stratum corneum, causing defatting and irritation. The ortho-methoxy group activates the ring, potentially increasing sensitivity compared to unsubstituted benzyl alcohols.

Safe Handling & Engineering Controls

Effective exposure control relies on a hierarchy of measures, prioritizing containment over PPE.

Engineering Controls

- Ventilation: Handle only in a chemical fume hood or under local exhaust ventilation (LEV).
- Inert Atmosphere: While not pyrophoric, the compound is hygroscopic and susceptible to oxidation. Store and transfer under Nitrogen or Argon to maintain purity and prevent peroxide formation (though low risk compared to ethers).

Personal Protective Equipment (PPE)[1]

- Respiratory: If aerosols are generated (e.g., during rotary evaporation or spraying), use a NIOSH-approved respirator with Organic Vapor (OV) cartridges (P95/P100).
- Dermal:
 - Standard: Nitrile gloves (0.11 mm) are sufficient for splash protection.
 - Immersion: Laminate film (Silver Shield) or Viton gloves are required for prolonged contact.
- Ocular: Chemical safety goggles. Face shield required if handling >1L volumes.

Process Safety in Synthesis

The synthesis of **1-(2-Methoxyphenyl)ethanol** typically involves the reduction of 2'-Methoxyacetophenone. The hazards of the precursors often exceed those of the product.

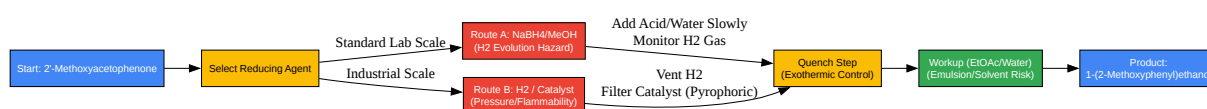
Synthesis Workflow Hazards

- Precursor Preparation (Methylation):
 - Reaction: 2-Hydroxyacetophenone + Dimethyl Sulfate (DMS) or Iodomethane (MeI).
 - Critical Hazard: DMS and MeI are highly toxic alkylating agents and suspected carcinogens. They are fatal if inhaled.

- Control: Use a closed system; quench excess alkylating agent with aqueous ammonia or NaOH before workup.
- Reduction Step (Ketone to Alcohol):
 - Reagent: Sodium Borohydride (NaBH₄) or Hydrogenation (H₂ /Catalyst).
 - Critical Hazard: NaBH₄ releases flammable Hydrogen gas upon contact with acid or moisture.
 - Control: Quench reactions slowly at low temperature (0°C). Ensure adequate venting of H₂ gas.

Reaction Safety Diagram

The following diagram illustrates the safety decision logic during the synthesis and isolation process.



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Caption: Process safety flow for the reduction of 2'-methoxyacetophenone. Red nodes indicate high-hazard critical control points requiring specific engineering interventions.

Emergency Response Protocols

Spill Management

- Evacuate: Clear the immediate area.
- PPE: Don nitrile gloves, goggles, and organic vapor respirator.
- Containment: Absorb liquid with inert material (vermiculite, sand, or commercial spill pads). Do not use sawdust (combustibility risk).
- Disposal: Collect in a sealed container labeled "Hazardous Waste - Organic Oxygenates."

Fire Fighting

- Media: Carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam. Water spray may be used to cool containers but can be ineffective on the fire itself due to the compound's low water solubility.
- Combustion Products: Carbon monoxide (CO) and Carbon dioxide (CO₂).

First Aid

- Eye Contact: Flush immediately with water for 15 minutes, lifting eyelids. Seek medical attention if irritation persists.
- Skin Contact: Wash with soap and water. Remove contaminated clothing.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a Poison Control Center immediately.

Storage & Stability

- Conditions: Store in a cool, dry, well-ventilated area away from heat sources.
- Incompatibilities: Strong oxidizing agents (e.g., permanganates, nitric acid), acid chlorides, and acid anhydrides.
- Shelf Life: Stable for >2 years if stored sealed at room temperature.

References

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